

# High-performance liquid chromatography (HPLC) method for Moracin P

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## Compound of Interest

Compound Name: Moracin P

Cat. No.: B1263701

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An High-Performance Liquid Chromatography (HPLC) method has been developed for the quantitative analysis of **Moracin P**, a compound of interest in pharmaceutical and botanical research. This application note provides a detailed protocol for the determination of **Moracin P** in various samples, ensuring accuracy, precision, and reliability for researchers, scientists, and drug development professionals.

## Principle

This method utilizes Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. The separation is achieved on a C18 column, which is a non-polar stationary phase. The mobile phase consists of a mixture of an aqueous solution with a slight acidic modifier and an organic solvent. **Moracin P** is separated based on its polarity, and its concentration is determined by comparing the peak area of the sample to that of a standard of known concentration.

## Apparatus and Reagents

- Apparatus:
  - High-Performance Liquid Chromatography (HPLC) system equipped with a pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV detector.
  - C18 analytical column (e.g., 4.6 x 250 mm, 5  $\mu$ m).

- Data acquisition and processing software.
- Analytical balance.
- Volumetric flasks.
- Pipettes.
- Syringes and syringe filters (0.45 µm).
- Ultrasonic bath.
- Centrifuge.
- Reagents:
  - **Moracin P** reference standard.
  - Acetonitrile (HPLC grade).
  - Methanol (HPLC grade).
  - Water (HPLC grade or purified).
  - Formic acid or Acetic acid (analytical grade).

## Chromatographic Conditions

The following table summarizes the optimized chromatographic conditions for the analysis of **Moracin P**.

Parameter	Condition
Column	C18, 4.6 x 250 mm, 5 µm
Mobile Phase	A: 0.1% Formic Acid in Water B: Acetonitrile
Gradient	0-20 min: 20-80% B 20-25 min: 80% B 25-30 min: 80-20% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm
Injection Volume	10 µL

## Experimental Protocols

### Standard Solution Preparation

- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of **Moracin P** reference standard and transfer it to a 10 mL volumetric flask. Dissolve in methanol and make up to the mark with the same solvent.[\[1\]](#)[\[2\]](#)
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 to 100 µg/mL.

### Sample Preparation

The sample preparation may vary depending on the matrix. A general procedure for plant material is provided below.

- Extraction: Weigh 1 g of the dried and powdered sample into a flask. Add 20 mL of methanol and sonicate for 30 minutes.
- Centrifugation: Centrifuge the extract at 4000 rpm for 15 minutes.[\[3\]](#)
- Filtration: Collect the supernatant and filter it through a 0.45 µm syringe filter into an HPLC vial.[\[4\]](#)[\[5\]](#)

## Method Validation Summary

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines. The validation parameters are summarized in the table below.

Parameter	Result
Linearity Range	1 - 100 µg/mL ( $r^2 > 0.999$ )[2]
Limit of Detection (LOD)	0.1 µg/mL[6][7]
Limit of Quantification (LOQ)	0.3 µg/mL[6][7]
Accuracy (% Recovery)	98.5% - 101.2%
Precision (% RSD)	< 2.0%
Selectivity	No interference from blank matrix

## Data Presentation

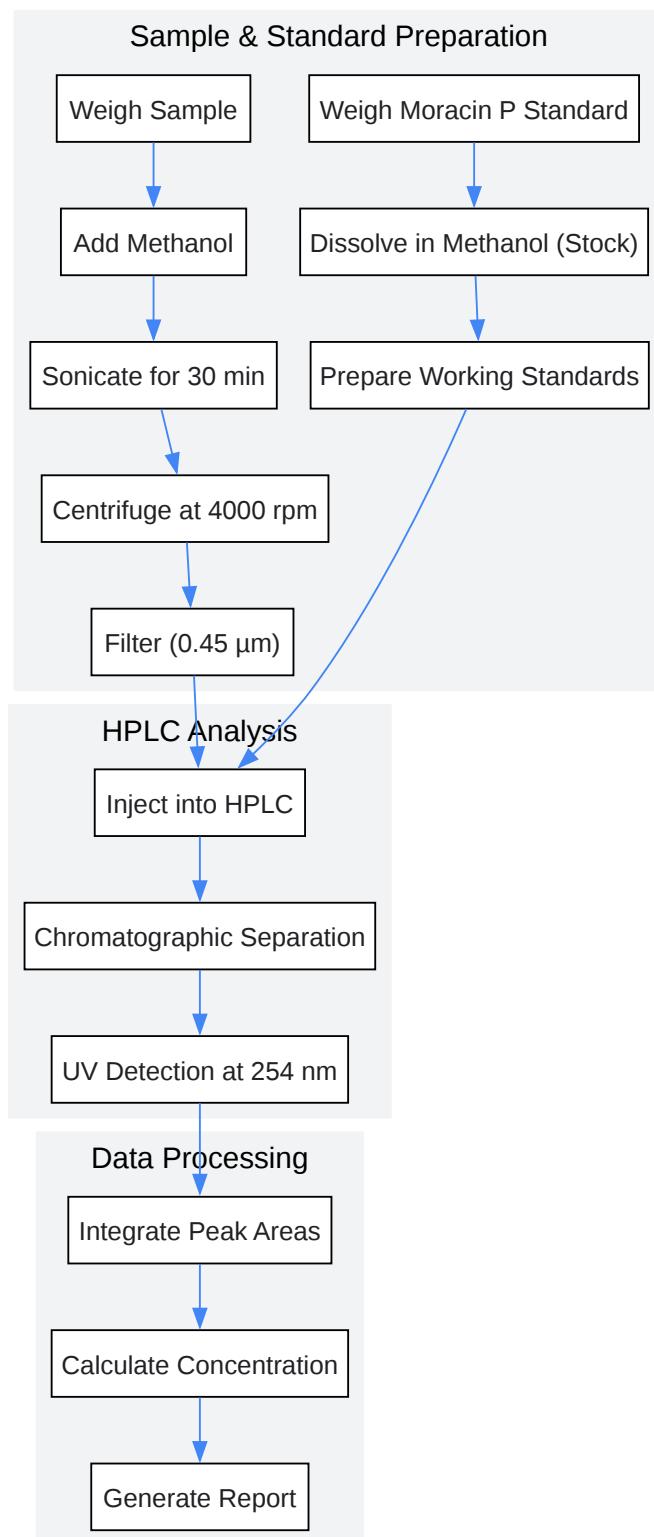
The concentration of **Moracin P** in the sample can be calculated using the following formula:

Concentration (µg/mL) = (Peak Area of Sample / Peak Area of Standard) x Concentration of Standard

## Visualizations

## Experimental Workflow

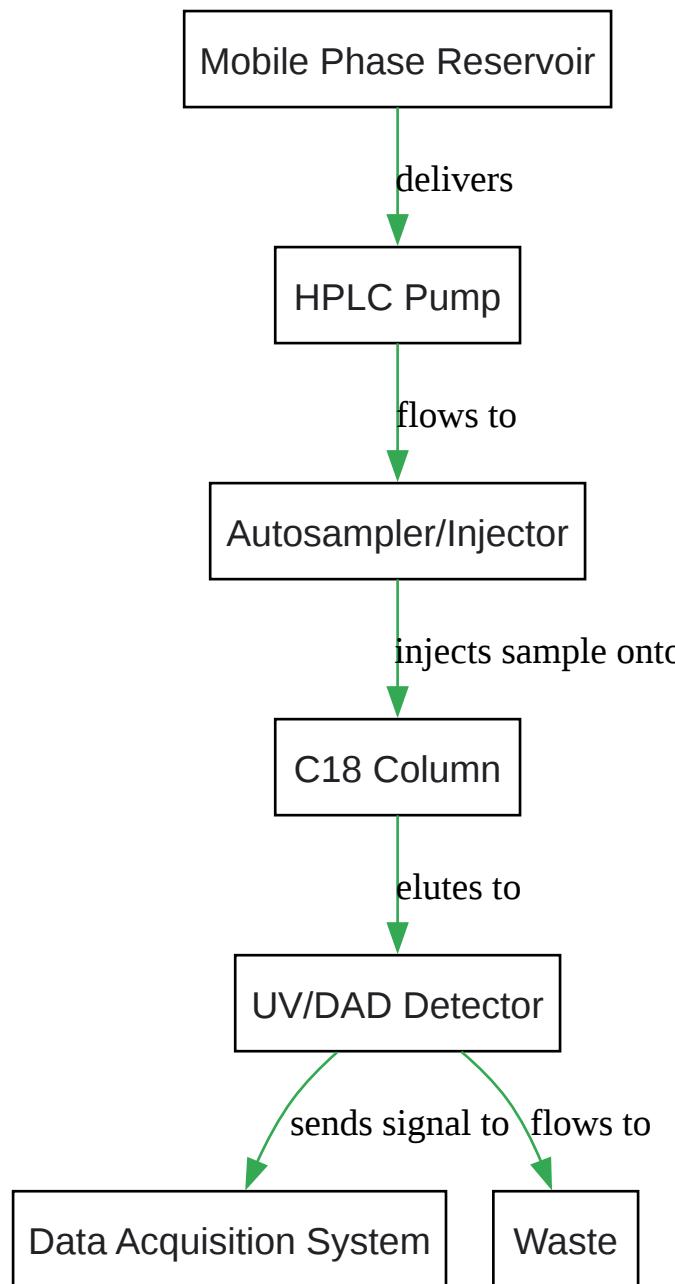
## Experimental Workflow for Moracin P Analysis

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Caption: Workflow for the HPLC analysis of **Moracin P**.

# HPLC System Components

## Key Components of the HPLC System



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